

2,4,5-Trifluoro-3-methoxybenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2,4,5-Trifluoro-3-methoxybenzonitrile

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An In-depth Technical Guide to 2,4,5-Trifluoro-3-methoxybenzonitrile

This guide provides essential information regarding the chemical properties of **2,4,5-Trifluoro-3-methoxybenzonitrile**, tailored for researchers, scientists, and professionals in the field of drug development.

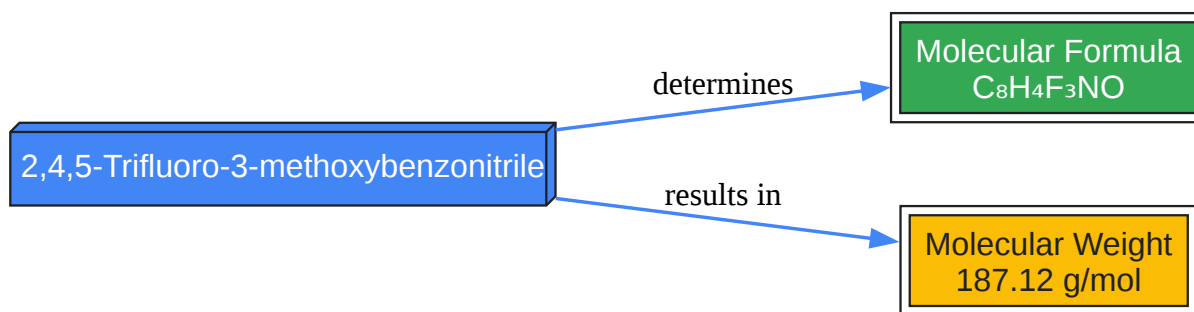
Core Molecular Data

2,4,5-Trifluoro-3-methoxybenzonitrile is a fluorinated aromatic compound. Its key molecular identifiers are summarized in the table below for precise reference in experimental and developmental contexts.

| Property | Value |
|-------------------|--|
| Chemical Name | 2,4,5-Trifluoro-3-methoxybenzonitrile |
| Molecular Formula | C ₈ H ₄ F ₃ NO[1] |
| Molecular Weight | 187.12 g/mol [1][2] |

Structural and Property Relationship

The chemical structure of **2,4,5-Trifluoro-3-methoxybenzonitrile** directly dictates its molecular formula and weight. The following diagram illustrates this fundamental relationship.



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Relationship between chemical identity and molecular properties.

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References

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- 2. 2,4,6-Trifluoro-3-methoxybenzonitrile | C₈H₄F₃NO | CID 130837697 - PubChem [pubchem.ncbi.nlm.nih.gov]
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